

Personal protective equipment for handling tert-Butyl 2-aminobenzoate

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Compound of Interest

Compound Name: *tert-Butyl 2-aminobenzoate*

Cat. No.: B153150

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Essential Safety and Handling Guide for **tert-Butyl 2-aminobenzoate**

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and operational plans for the handling and disposal of **tert-Butyl 2-aminobenzoate** (CAS No. 64113-91-3). Adherence to these procedures is essential for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Summary

tert-Butyl 2-aminobenzoate is classified as a combustible liquid that may cause an allergic skin reaction.^[1] It is crucial to understand its hazards to ensure safe handling.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Sensitization, Category 1	GHS07 ^[1]	Warning ^[1]	H317: May cause an allergic skin reaction. ^[1]
Storage Class	N/A	N/A	10: Combustible liquids ^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following equipment should be used when handling this chemical.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Butyl rubber gloves. [2]	Provides protection against skin contact and potential sensitization.[1] Always inspect gloves for degradation before use and replace them immediately if contaminated.[2]
Eye and Face Protection	Chemical splash goggles or Eyeshields.[1]	Protects eyes from potential splashes. A face shield should be worn over goggles when handling larger quantities or when there is a significant splash risk.
Skin and Body Protection	Laboratory coat. Closed-toe shoes.	Prevents accidental skin contact.
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[3] If ventilation is inadequate and vapors/aerosols are generated, a NIOSH-approved N95 dust mask or respirator is required.[1]	Prevents inhalation of harmful vapors or aerosols.

Operational Plan

A systematic approach to handling **tert-Butyl 2-aminobenzoate** from receipt to disposal minimizes risks.

Engineering Controls

- Work should be conducted in a well-ventilated laboratory.[3]

- A certified chemical fume hood is required for procedures that may generate vapors or aerosols.
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[4\]](#)

Receiving and Storage

- Upon receipt, inspect the container for damage or leaks.
- Store the chemical in a tightly closed, original container in a cool, dry, and dark place.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- The recommended storage temperature is between 2-8°C.[\[1\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[5\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[8\]](#)

Handling and Use

- Avoid all personal contact, including inhalation of vapors.[\[2\]](#)
- Wear all required PPE as specified in the table above.[\[1\]](#)[\[3\]](#)
- Avoid generating dust or aerosols.
- After handling, wash hands and face thoroughly.[\[3\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[6\]](#)

Spill Cleanup Protocol

- Minor Spills:
 - Evacuate non-essential personnel and ensure adequate ventilation.
 - Remove all sources of ignition.[\[2\]](#)[\[8\]](#)

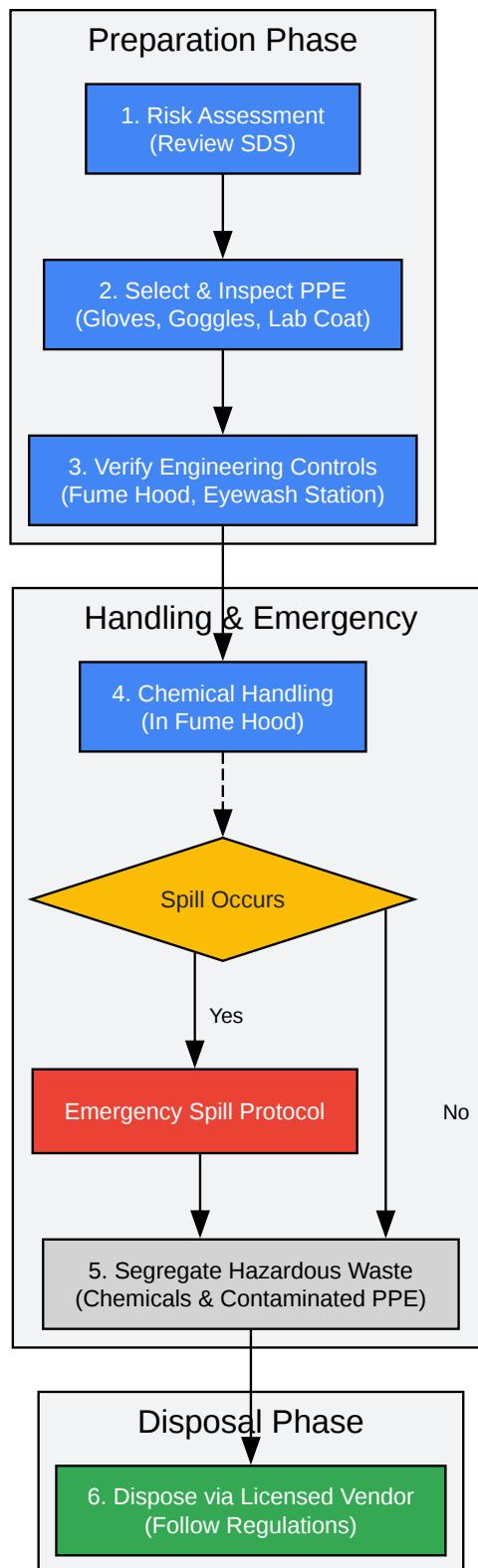
- Wearing appropriate PPE, absorb the liquid spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material and place it into a suitable, labeled, and closed container for hazardous waste disposal.[2][4]
- Clean the spill area thoroughly.

- Major Spills:
 - Evacuate the area immediately.
 - Alert emergency responders, informing them of the location and nature of the hazard.[2]
 - Prevent the spill from entering drains or waterways.[3][5][8]

Disposal Plan

All waste containing **tert-Butyl 2-aminobenzoate** must be treated as hazardous waste.

- Chemical Waste:
 - Collect all residual chemicals and contaminated absorbent materials in a clearly labeled, sealed, and compatible waste container.[9]
 - Do not mix with other waste.
- Contaminated PPE:
 - Used gloves, disposable lab coats, and other contaminated items should be collected in a designated hazardous waste container.[9]
- Final Disposal:
 - Dispose of all waste in accordance with federal, state, and local environmental regulations.[5] Entrust disposal to a licensed waste disposal company.[3] Do not allow the product to enter the environment, drains, or soil.[5]

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Caption: Workflow for the safe handling and disposal of **tert-Butyl 2-aminobenzoate**.

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